

# An In-depth Technical Guide to Butyric Anhydride: Physical and Chemical Properties

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## Compound of Interest

Compound Name: *Butyric anhydride*

Cat. No.: *B046445*

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**Abstract:** This technical guide provides a comprehensive overview of the physical and chemical properties of **butyric anhydride** (also known as butanoic anhydride). It is intended for researchers, scientists, and professionals in drug development and organic synthesis. This document details the compound's physical characteristics, spectroscopic data, chemical reactivity, and relevant experimental methodologies. All quantitative data is summarized in structured tables, and key chemical transformations and workflows are illustrated with diagrams.

## Introduction

**Butyric anhydride**, with the chemical formula  $(\text{CH}_3\text{CH}_2\text{CH}_2\text{CO})_2\text{O}$ , is a significant intermediate in organic synthesis.[1][2] Structurally, it is formed from the condensation of two molecules of butyric acid with the elimination of one molecule of water.[1] It presents as a clear, water-white liquid with a potent, pungent odor characteristic of rancid butter, which is due to the formation of butyric acid upon hydrolysis with moisture in the air.[1][3][4] **Butyric anhydride** is a key reagent used in the production of various fine chemicals, including pharmaceuticals, fragrances, plastics, and resins.[2][5] Its utility stems from its reactivity as an acylating agent, enabling the introduction of the butanoyl group into various substrates.[6]

## Physical Properties

**Butyric anhydride** is a combustible and corrosive liquid.[1][4] It is soluble in organic solvents like ether but decomposes in water and alcohol.[2][3] Its key physical properties are summarized in the table below.

Table 1: Physical Properties of **Butyric Anhydride**

Property	Value	Source(s)
Molecular Formula	<b>C<sub>8</sub>H<sub>14</sub>O<sub>3</sub></b>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Molar Mass	158.19 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Water-white, clear liquid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Odor	Pungent, rancid butter-like	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Density	0.967 g/mL at 25 °C (lit.)	<a href="#">[1]</a>
	0.9668 g/cm <sup>3</sup> at 20 °C/4 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	-75 °C to -66 °C (lit.)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	198-199 °C (lit.)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	82 °C - 87 °C (closed cup)	<a href="#">[8]</a> <a href="#">[9]</a>
Vapor Pressure	0.28 mmHg at 25 °C	<a href="#">[3]</a>
	10 mmHg at 79.5 °C	
Vapor Density	5.4 - 5.45 (Air = 1)	<a href="#">[3]</a>
Refractive Index (n <sup>20</sup> /D)	1.413 (lit.)	<a href="#">[1]</a> <a href="#">[4]</a>
Solubility	Soluble in ether; Decomposes in water and alcohol	<a href="#">[2]</a> <a href="#">[3]</a>

| Autoignition Temperature | 535 °F (279.4 °C) | |

## Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **butyric anhydride**. The key spectral features are summarized below.

Table 2: Spectroscopic Data for **Butyric Anhydride**

Technique	Key Features	Source(s)
Mass Spectrometry (MS)	<b>Molecular Ion (M<sup>+</sup>): m/z 158. Key fragments corresponding to the loss of butyryl and other alkyl groups are observed.</b>	<a href="#">[3]</a> <a href="#">[7]</a>
Infrared (IR) Spectroscopy	Strong C=O stretching vibrations characteristic of an acid anhydride, typically appearing as two bands around 1820 cm <sup>-1</sup> and 1750 cm <sup>-1</sup> . C-H stretching and bending vibrations are also present.	<a href="#">[3]</a> <a href="#">[10]</a>
<sup>1</sup> H NMR Spectroscopy	Signals corresponding to the three distinct proton environments of the butyl chain: a triplet near 1.0 ppm (CH <sub>3</sub> ), a sextet near 1.7 ppm (CH <sub>2</sub> ), and a triplet near 2.5 ppm (α-CH <sub>2</sub> next to C=O).	<a href="#">[3]</a> <a href="#">[10]</a> <a href="#">[11]</a>

| <sup>13</sup>C NMR Spectroscopy | Signals for the carbonyl carbon (C=O) around 168 ppm and distinct signals for the three aliphatic carbons of the butyl chain. [\[3\]](#)[\[10\]](#) |

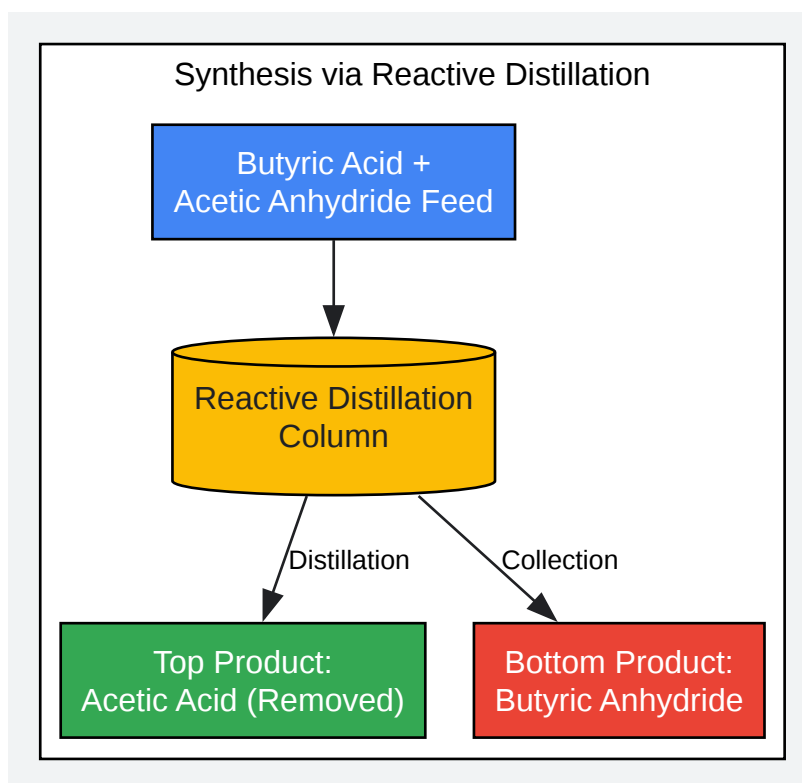
## Chemical Properties and Reactivity

**Butyric anhydride** is a reactive compound, primarily used as an acylating agent. Its reactivity is centered on the electrophilic nature of its carbonyl carbons. It is incompatible with acids, strong oxidizing agents, alcohols, amines, and bases.[\[12\]](#) It is also corrosive to metals.[\[4\]](#)[\[12\]](#)

## Synthesis

A common industrial method for producing **butyric anhydride** is through the reversible anhydride exchange reaction of butyric acid with acetic anhydride, often utilizing a reactive

distillation (RD) process.[5] This method is efficient as it combines the chemical reaction and product separation into a single unit, which can improve conversion by continuously removing the acetic acid product.[5]

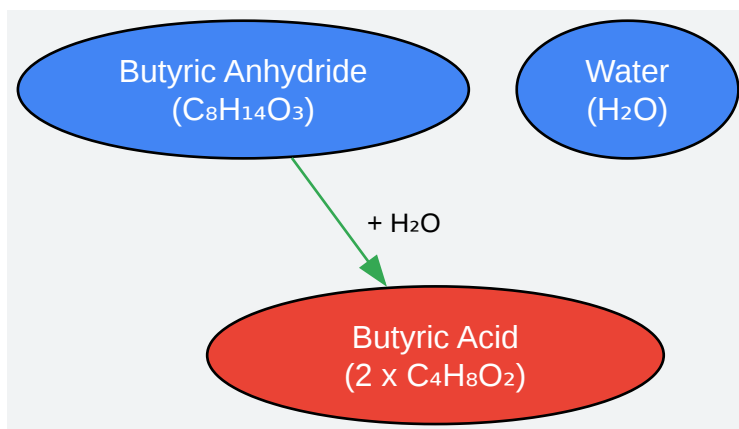


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Caption: Workflow for **Butyric Anhydride** synthesis.

## Hydrolysis

**Butyric anhydride** reacts exothermically with water in a process called hydrolysis to form two equivalents of butyric acid.[6][12] The reaction is typically slow but can be accelerated by local heating or the presence of acids.[12] The neutral hydrolysis half-life at 25 °C is estimated to be around 4.3 minutes.[3] This reactivity necessitates storing the compound under moisture-sensitive conditions.[9]



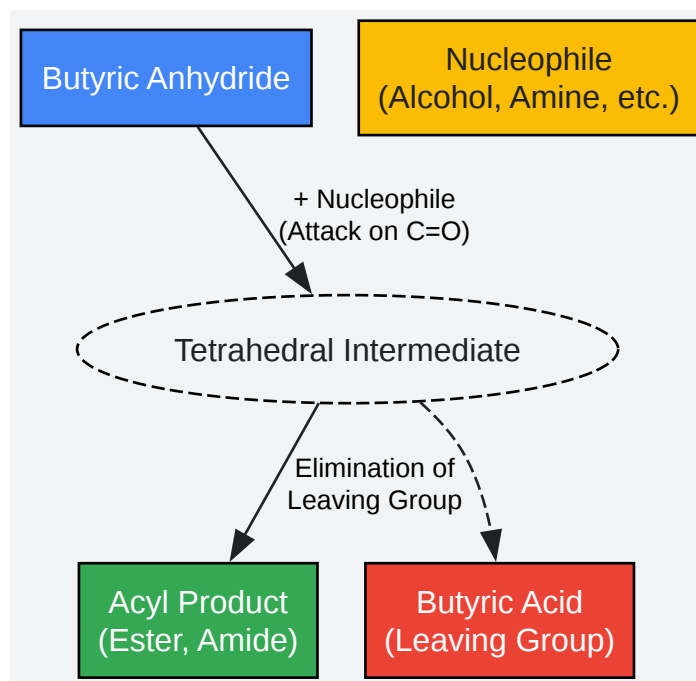
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Caption: Hydrolysis of **Butyric Anhydride**.

## Nucleophilic Acyl Substitution Reactions

As a classic acid anhydride, **butyric anhydride** undergoes nucleophilic acyl substitution with various nucleophiles.[6] These reactions involve the addition of a nucleophile to one of the carbonyl carbons, followed by the elimination of a carboxylate leaving group.[6]

- Alcoholysis (Ester Formation): It reacts with alcohols to yield a butyrate ester and a molecule of butyric acid.[2][6]
- Aminolysis (Amide Formation): Reaction with ammonia, primary, or secondary amines produces a butyramide and a butyrate salt.[6] Typically, two equivalents of the amine are required, as one equivalent acts as a base to neutralize the butyric acid byproduct.[6]



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Caption: General Nucleophilic Acyl Substitution.

## Experimental Protocols

The determination of the physical and chemical properties of **butyric anhydride** involves standard laboratory techniques.

### Determination of Physical Properties

- **Boiling Point:** The boiling point can be determined using the distillation method. The sample is heated in a distillation apparatus, and the temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded as the boiling point.
- **Melting Point:** A sample is placed in a capillary tube and heated in a melting point apparatus. The temperature range over which the sample transitions from a solid to a liquid is recorded.
- **Density:** The density is measured using a pycnometer. The mass of a known volume of the substance is determined at a specific temperature, and the density is calculated (mass/volume).

- **Refractive Index:** An Abbe refractometer is used to measure the refractive index. A few drops of the liquid are placed on the prism, and the instrument measures the extent to which light is bent as it passes through the sample at a controlled temperature.

## Spectroscopic Analysis

- **Infrared (IR) Spectroscopy:** A liquid sample of **butyric anhydride** can be analyzed neat by placing a thin film between two potassium bromide (KBr) plates or by using an Attenuated Total Reflectance (ATR) accessory. The instrument passes infrared radiation through the sample to generate a spectrum showing absorption as a function of wavenumber.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A small amount of **butyric anhydride** is dissolved in a deuterated solvent (e.g., chloroform-d,  $\text{CDCl}_3$ ) containing a reference standard like tetramethylsilane (TMS). The sample is placed in an NMR spectrometer to acquire  $^1\text{H}$  and  $^{13}\text{C}$  spectra, which provide information about the molecular structure.
- **Mass Spectrometry (MS):** The sample is introduced into the mass spectrometer, where it is vaporized and ionized, typically by electron ionization (EI). The resulting charged fragments are separated based on their mass-to-charge ratio ( $m/z$ ), producing a mass spectrum that helps determine the molecular weight and fragmentation pattern.

## Hydrolysis Rate Analysis

The rate of hydrolysis can be studied using a pH-stat titration method.<sup>[13]</sup> **Butyric anhydride** is introduced into an aqueous solution, and the formation of butyric acid causes a decrease in pH. A titrator automatically adds a standard base to maintain a constant pH. The rate of addition of the base corresponds directly to the rate of acid formation, allowing for the calculation of the hydrolysis rate constant.<sup>[13]</sup>

## Safety Information

**Butyric anhydride** is a hazardous chemical that requires careful handling.

- **Hazards:** It is a combustible liquid and reacts violently with water.<sup>[8][14]</sup> It is harmful if swallowed and causes severe skin burns and eye damage.<sup>[14][15]</sup> The vapor can cause persistent eye irritation upon prolonged contact.<sup>[3]</sup>

- Handling: Work should be conducted in a well-ventilated area, such as a fume hood.[8][16] All equipment must be grounded to prevent static discharge.[12] Keep away from heat, sparks, open flames, and moisture.[15][16]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves, and eye/face protection (goggles and a face shield).[9][14] If inhalation risk is high, a NIOSH/MSHA-approved respirator is necessary.[16]
- First Aid: In case of skin contact, immediately remove contaminated clothing and rinse the skin with plenty of water.[14][15] For eye contact, rinse cautiously with water for several minutes and seek immediate medical attention.[14][15] If inhaled, move the person to fresh air.[14] If swallowed, rinse the mouth but do not induce vomiting; seek immediate medical attention.[14][15]
- Fire Fighting: Use carbon dioxide, dry chemical, dry sand, or alcohol-resistant foam to extinguish fires.[12][16] Do not use a direct water stream, as it will react violently with the material.[12]

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## References

- 1. Butyric anhydride - Wikipedia [en.wikipedia.org]
- 2. News - Exploring Butyric Anhydride: A Key Force in the Chemical Industry [zhonganindustry.com]
- 3. Butyric anhydride | C8H14O3 | CID 7798 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Butyric anhydride | 106-31-0 [chemicalbook.com]
- 5. mdpi.com [mdpi.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Butanoic acid, anhydride [webbook.nist.gov]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]



- 9. butyric anhydride, 106-31-0 [thegoodscentcompany.com]
- 10. Page loading... [wap.guidechem.com]
- 11. Butyric anhydride(106-31-0) 1H NMR spectrum [chemicalbook.com]
- 12. BUTYRIC ANHYDRIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 13. arcjournals.org [arcjournals.org]
- 14. cdhfinechemical.com [cdhfinechemical.com]
- 15. tcichemicals.com [tcichemicals.com]
- 16. fishersci.com [fishersci.com]
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